

A Technical Guide to the Solubility of Amino-PEG9-alcohol

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Compound of Interest

Compound Name: Amino-PEG9-alcohol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Amino-PEG9-alcohol** in various common laboratory solvents. Due to the current lack of publicly available quantitative solubility data, this guide focuses on qualitative solubility and provides a detailed experimental protocol for researchers to determine precise quantitative solubility in their own laboratory settings.

Executive Summary

Amino-PEG9-alcohol is a heterobifunctional polyethylene glycol (PEG) linker commonly used in bioconjugation, drug delivery, and the development of PROteolysis TArgeting Chimeras (PROTACs). Its hydrophilic PEG spacer is known to enhance the aqueous solubility of conjugated molecules.^{[1][2][3]} Understanding the solubility of this linker in various solvents is critical for its effective use in synthesis, formulation, and biological applications. This guide summarizes the known qualitative solubility of **Amino-PEG9-alcohol** and provides a robust experimental protocol for its quantitative determination.

Qualitative Solubility of Amino-PEG9-alcohol

Based on available data from chemical suppliers, **Amino-PEG9-alcohol** exhibits solubility in a range of common organic solvents and water. The hydrophilic nature of the nine-unit polyethylene glycol chain contributes significantly to its solubility in aqueous media.

Table 1: Qualitative Solubility of **Amino-PEG9-alcohol**

Solvent	Chemical Formula	Polarity	Solubility
Water	H ₂ O	Polar Protic	Soluble
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble
Dichloromethane (DCM)	CH ₂ Cl ₂	Nonpolar	Soluble
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Polar Aprotic	Soluble
Ethanol	C ₂ H ₅ OH	Polar Protic	Data Not Available
Methanol	CH ₃ OH	Polar Protic	Data Not Available

Note: "Soluble" indicates that the compound is known to dissolve in the specified solvent, but the exact concentration (mg/mL or molarity) is not specified in the available literature. Further quantitative analysis is required to determine the precise solubility limits.

Experimental Protocol: Quantitative Solubility Determination by the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.^{[4][5]} This protocol is adapted for the determination of **Amino-PEG9-alcohol** solubility.

3.1 Materials and Equipment

- **Amino-PEG9-alcohol**
- Selected solvents (e.g., Water, DMSO, DMF, Dichloromethane, Ethanol, Methanol)
- Analytical balance
- Vials with screw caps (e.g., 2 mL glass vials)

- Orbital shaker or thermomixer capable of maintaining a constant temperature
- Centrifuge
- Syringes and syringe filters (0.22 μm or 0.45 μm pore size)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis, ELSD, or MS) or another suitable analytical method for quantification.

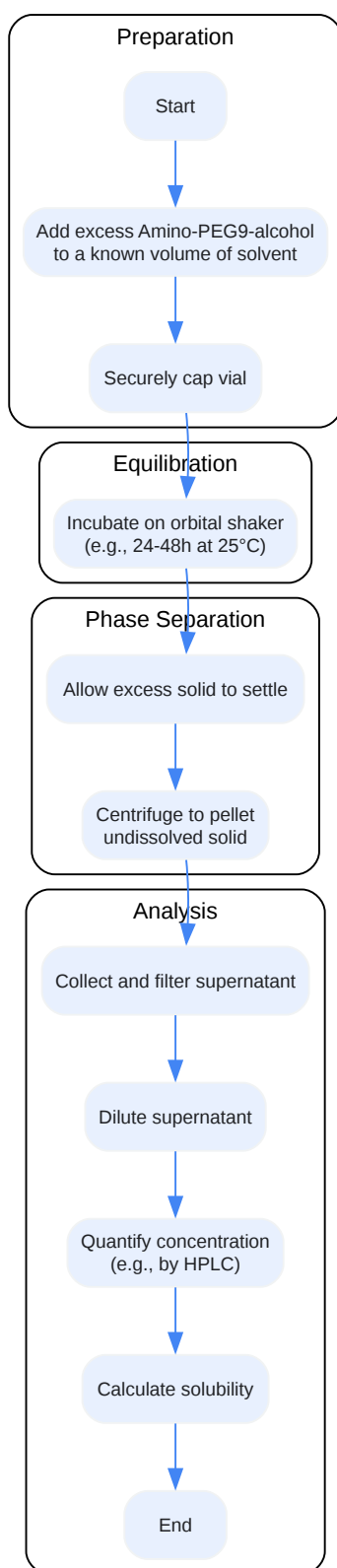
3.2 Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Amino-PEG9-alcohol** to a vial containing a known volume of the selected solvent (e.g., 1-2 mL). The key is to have undissolved solid remaining to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker or thermomixer.
 - Incubate the samples at a constant temperature (e.g., 25°C) for a sufficient period to reach equilibrium. A typical duration is 24-48 hours. For some compounds, a shorter incubation of 18 hours may be sufficient.
- Phase Separation:
 - After the incubation period, remove the vials and let them stand to allow the excess solid to settle.
 - To ensure complete separation of the undissolved solid from the saturated solution, centrifuge the vials at a high speed.
- Sample Collection and Dilution:

- Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Filter the supernatant through a syringe filter into a clean vial to remove any remaining particulate matter.
- Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC.
 - Prepare a calibration curve using standard solutions of **Amino-PEG9-alcohol** of known concentrations.
 - Determine the concentration of **Amino-PEG9-alcohol** in the diluted sample by comparing its analytical response to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Amino-PEG9-alcohol**.



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Caption: Workflow for determining the solubility of **Amino-PEG9-alcohol**.

Conclusion

While qualitative data confirms the solubility of **Amino-PEG9-alcohol** in water, DMSO, DCM, and DMF, there is a notable absence of quantitative solubility data in the public domain. For researchers and drug development professionals, obtaining precise solubility values is crucial for experimental design and formulation. The provided shake-flask method offers a standardized and reliable approach to determine these values. The execution of this protocol will empower researchers to generate the specific solubility data required for their applications, thereby facilitating the effective use of **Amino-PEG9-alcohol** in their scientific endeavors.

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